Application Note: Synthesis and Metabolic Profiling of Isotope-Labeled Strobilurin E Analogues

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Compound of Interest

Compound Name:	*Strobilurin E*
CAS No.:	*126572-77-8*
Cat. No.:	*B161315*

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Executive Summary

Strobilurin E is a naturally occurring cytostatic and antifungal agent characterized by its unique (E,Z,E)-triene system and β-methoxyacrylate toxophore [[1]](). As a potent Quinone outside Inhibitor (QoI), it disrupts mitochondrial respiration. To thoroughly evaluate its pharmacokinetics, environmental fate, and metabolic degradation pathways for drug and agrochemical development, the synthesis of stable and radio-labeled analogues is essential. This application note details the strategic design, stereoselective synthesis, and self-validating metabolic profiling of isotope-labeled **Strobilurin E** analogues.

Strategic Rationale for Isotope Labeling

When designing labeled analogues for metabolic tracking, the spatial positioning of the isotope is the most critical variable dictating the success of the study.

Causality in Label Placement: The β-methoxyacrylate group of strobilurins is highly susceptible to rapid ester hydrolysis by ubiquitous carboxylesterases. If a C or C label were placed on the

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terminal methyl ester, the label would be rapidly cleaved and lost as labeled methanol. This would render the remaining molecular core invisible to downstream radiometric or mass spectrometric detection. To circumvent this, the isotopic label (e.g., C) must be strategically incorporated into the stable aromatic ring system 2.

Dual-Isotope Annotation: For advanced structural elucidation, a dual-isotope labeling approach (e.g., mixing equimolar amounts of unlabeled and C/ H-labeled precursors) is employed. This generates a distinct isotopic signature (e.g., a 1:1 doublet in the MS spectrum), enabling the rapid filtering of complex biological matrices to confidently annotate true metabolites from endogenous background noise 3.

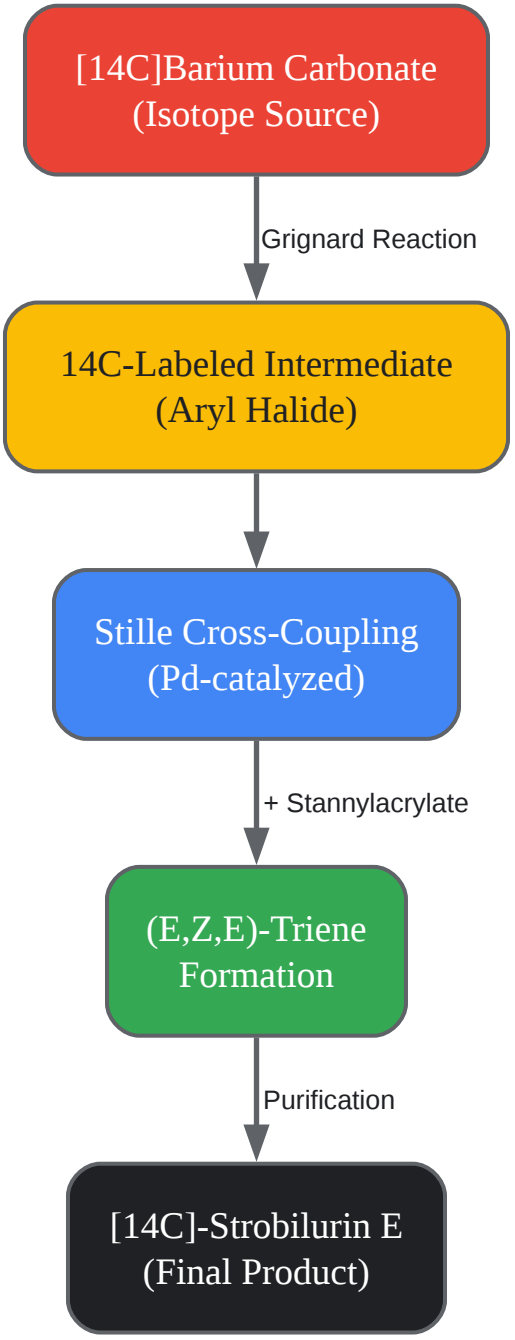
Synthetic Methodology: Stereoselective Assembly of[C]-Strobilurin E

The synthesis of the delicate (E,Z,E)-triene system requires highly stereoselective carbon-carbon bond formation. Traditional Wittig olefinations often yield isomeric mixtures that are difficult to separate, leading to unacceptable losses of expensive isotopic precursors. Therefore, a palladium-catalyzed Stille cross-coupling is utilized. This choice is deliberate: it preserves the strict (Z)-geometry of the intermediate alkenyl halide while coupling it to the β-methoxyacrylate moiety under mild conditions 4.

Protocol 1: Synthesis of [U- C-phenyl]-Strobilurin E

- Isotope Incorporation: Initiate the synthesis using [C]barium carbonate to generate[U-C]phenol via standard Grignard carbonation. Subsequent halogenation yields the labeled aryl halide precursor 2.
- Triene Formation: React the [C]-aryl halide with an (E)-alkenyl stannane in the presence of Pd(PPh) and CuI (Stille coupling conditions).
- Toxophore Attachment: Couple the resulting intermediate with methyl (Z)-2-tributylstannyl-3-methoxyacrylate to finalize the strobilurin skeleton 4.
- Purification: Purify via preparative HPLC (C18 column, Acetonitrile/Water gradient) to achieve >98% radiochemical purity.

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Fig 1. Synthetic workflow for [14C]-**Strobilurin E** via Stille cross-coupling.

Metabolic Profiling Protocols

To evaluate the metabolic stability and identify degradation products, the labeled analogue is subjected to in vitro incubation. Biomimetic oxidation models (e.g., using synthetic iron-

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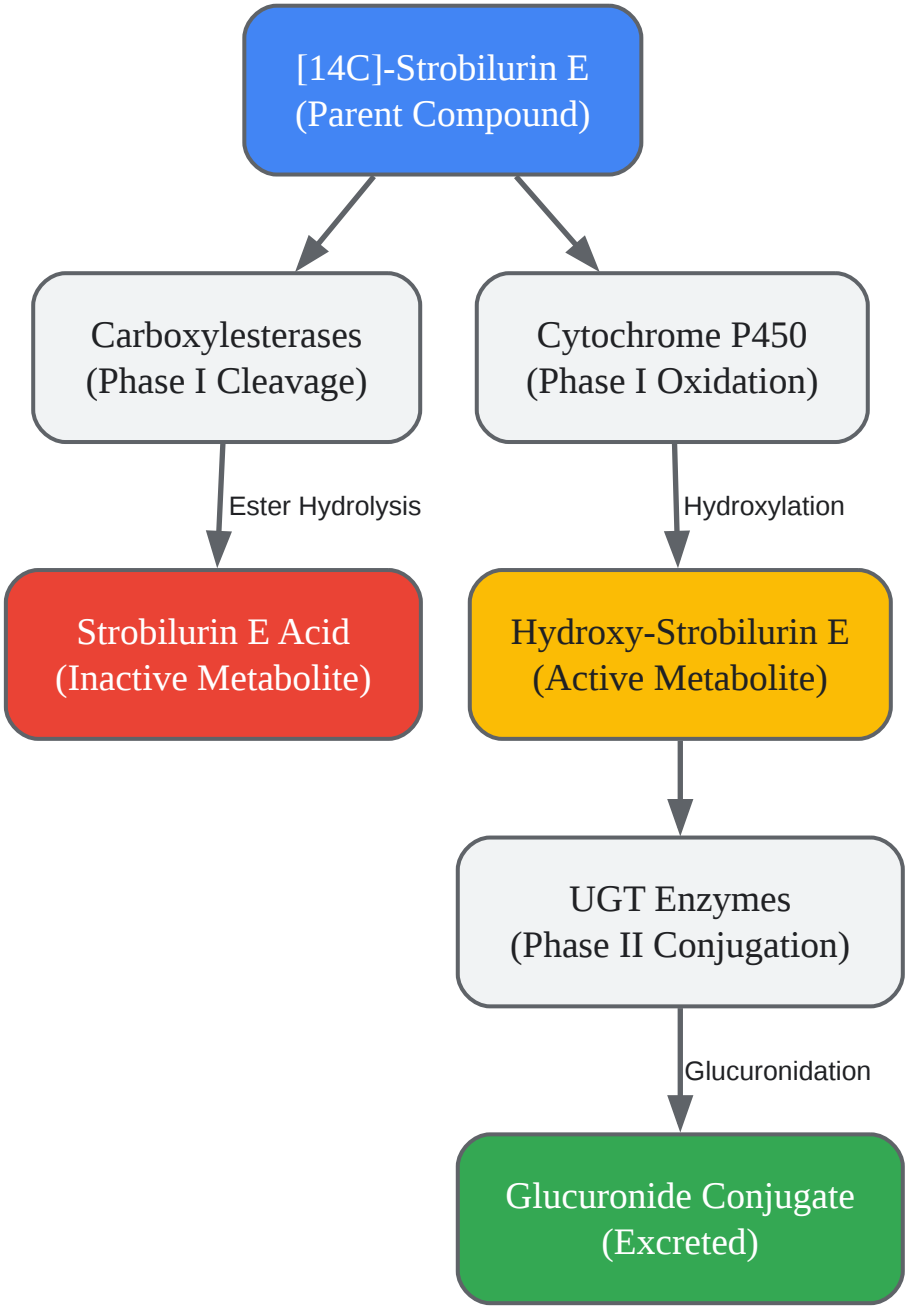
porphyrins) or biological microsomes are routinely used to map cytochrome P450-mediated pathways [[5]]().

Protocol 2: Self-Validating Microsomal Incubation

To ensure absolute trustworthiness, this protocol is designed as a self-validating matrix. Every experimental variable is controlled to distinguish true enzymatic turnover from chemical instability.

- Preparation: Prepare a 1 mL reaction mixture containing 1 mg/mL rat liver microsomes (RLM), 100 mM phosphate buffer (pH 7.4), and 10 µM[C]-**Strobilurin E**.
- Self-Validating Controls:
  - Zero-time (T=0) Control: Quench immediately with cold acetonitrile upon substrate addition. This establishes baseline recovery and rules out extraction artifacts.
  - Heat-Inactivated RLM (Negative Control): Incubate at 37°C for 60 mins using boiled microsomes. This differentiates true enzymatic metabolism from chemical degradation or non-specific protein binding.
  - Testosterone (Positive Control): Run a parallel incubation to validate the metabolic competency of the specific microsomal batch and the NADPH-regenerating system.
- Initiation & Quenching: Initiate the reaction by adding 1 mM NADPH. Incubate at 37°C. At designated time points (0, 15, 30, 60 min), withdraw 100 µL aliquots and quench with 300 µL of ice-cold acetonitrile containing a stable-isotope internal standard.
- Extraction: Centrifuge at 14,000 x g for 10 min. Extract the supernatant for LC-MS/MS and Radio-HPLC analysis.

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Fig 2. Primary Phase I and Phase II metabolic pathways of **Strobilurin E**.

Data Presentation & Quantitative Analysis

The integration of high-resolution mass spectrometry (HRMS) with radiometric detection allows for the absolute quantification and structural elucidation of metabolites [[3]](). The table below summarizes the typical metabolic profile observed during a 60-minute in vitro RLM assay.

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Table 1: Quantitative Profiling of **Strobilurin E** Metabolites (In Vitro RLM Assay, 60 min)

Compound	Metabolic Pathway	Retention Time (min)	Precursor Ion[M+H]$^+$	Major MS/MS Fragments (m/z)	% Radioactivity Recovery
[C]-Strobilurin E	Parent Drug	14.2	399.2	189.1, 145.0	18.5%
M1 (Strobilurin E Acid)	Ester Hydrolysis	9.8	385.2	189.1, 131.0	52.3%
M2 (Hydroxy-Strobilurin E)	CYP450 Hydroxylation	11.5	415.2	205.1, 145.0	21.0%
M3 (Glucuronide Conjugate)	Phase II Glucuronidation	6.4	591.2	415.2, 205.1	8.2%

Note: The high recovery of M1 confirms that carboxylesterase-mediated ester hydrolysis is the primary clearance mechanism, reinforcing the necessity of ring-labeling over ester-labeling.

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